

Application Notes and Protocols for Ji-101 in Angiogenesis Research

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Compound of Interest

Compound Name: Ji-101

Cat. No.: B1683799

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These application notes provide a comprehensive overview of the experimental design for evaluating the anti-angiogenic properties of **Ji-101**, a potent oral multi-kinase inhibitor. **Ji-101** targets key receptor tyrosine kinases involved in tumor angiogenesis, including Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2), Platelet-Derived Growth Factor Receptor β (PDGFR- β), and Ephrin type-B receptor 4 (EphB4). This document outlines detailed protocols for relevant in vitro and in vivo assays and presents available quantitative data to guide researchers in their study of this compound.

Data Presentation

The anti-angiogenic activity of **Ji-101** has been characterized through various preclinical studies. The following tables summarize the available quantitative data on its potency and efficacy.

Table 1: In Vitro Kinase Inhibition

Target Kinase	IC50 (nM)	Assay Type
VEGFR-2	<100	Enzymatic/Cell-based
PDGFR- β	<100	Enzymatic/Cell-based
EphB4	<100	Enzymatic/Cell-based

Data sourced from preclinical abstracts. The exact IC50 values are noted as being potent, under 100 nM.

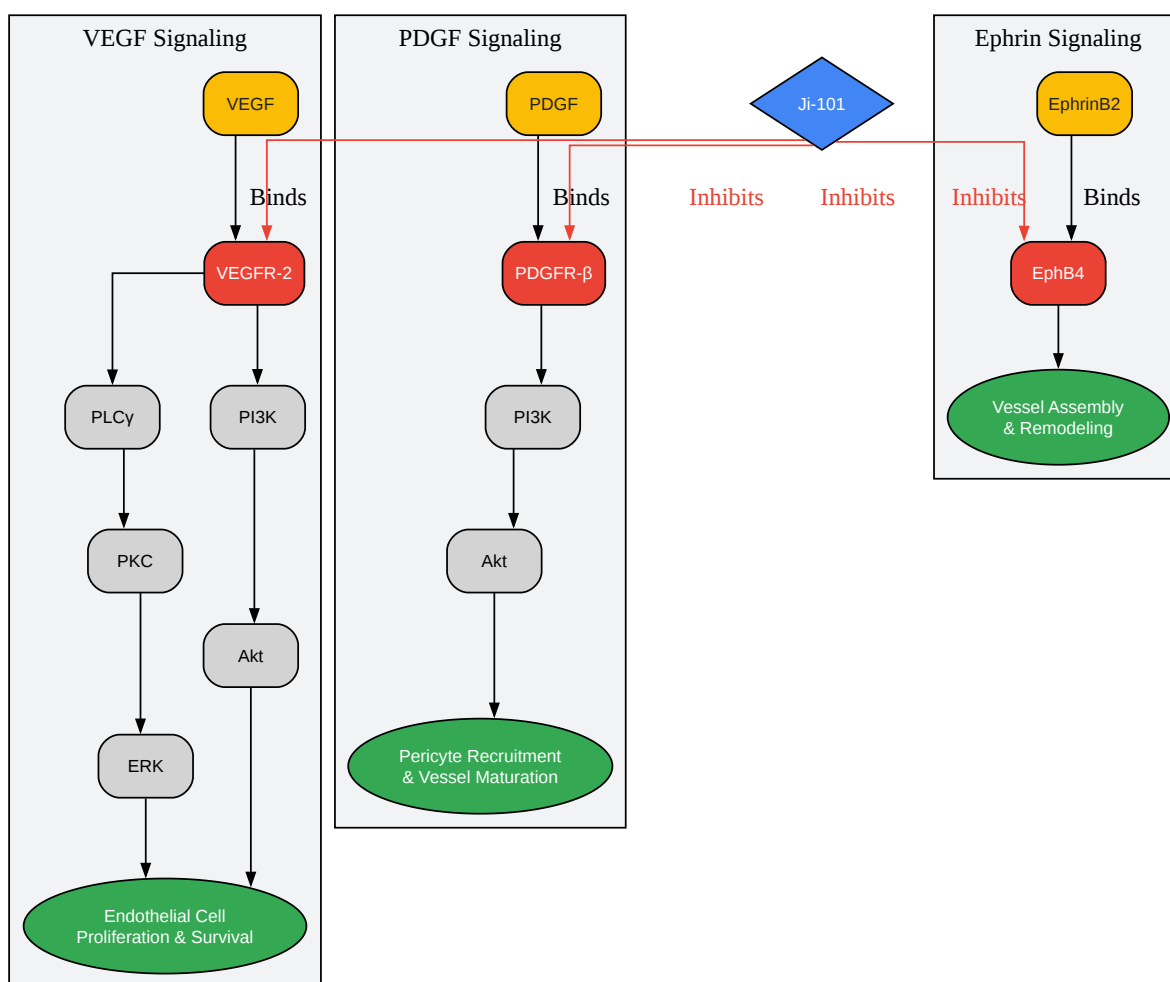
Table 2: Preclinical Efficacy in Xenograft Model

Cancer Cell Line	Animal Model	Treatment	Outcome
MDA-MB-231 (Breast Cancer)	Mouse	Ji-101 co-administered with paclitaxel	Greater efficacy in tumor growth inhibition compared to single agents, with no increased toxicity.

Specific quantitative data on the percentage of tumor growth inhibition was not available in the reviewed literature.

Signaling Pathways

Ji-101 exerts its anti-angiogenic effects by simultaneously blocking three critical signaling pathways involved in the formation and maturation of new blood vessels.

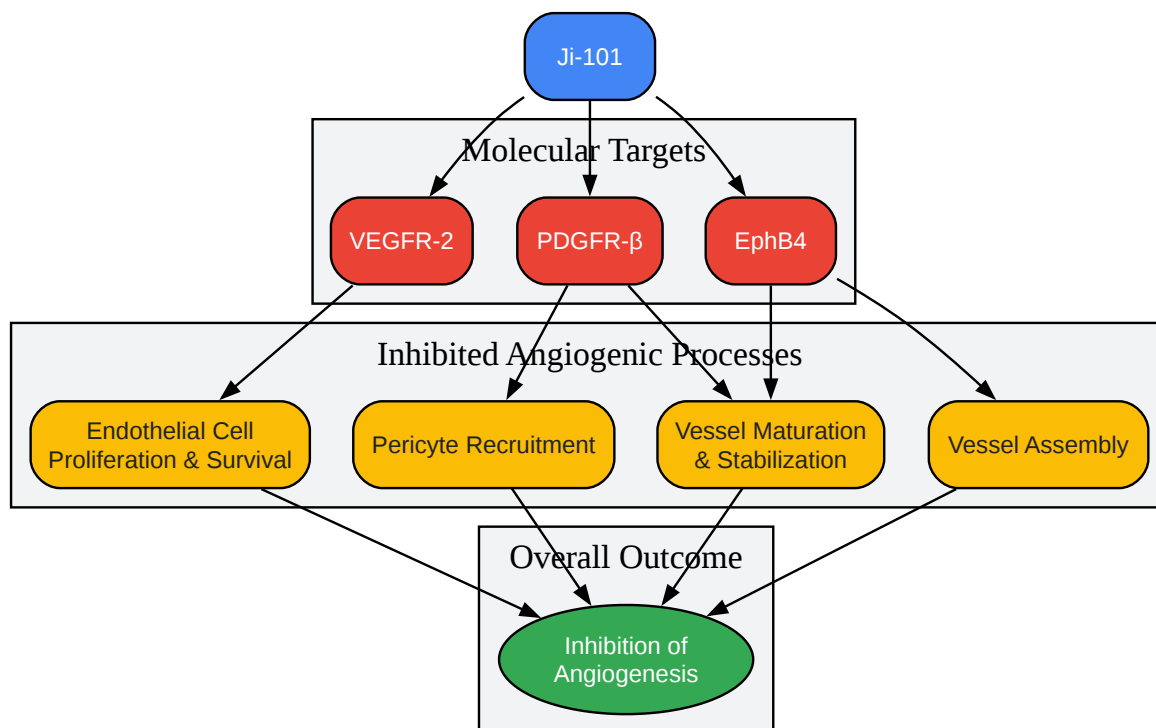
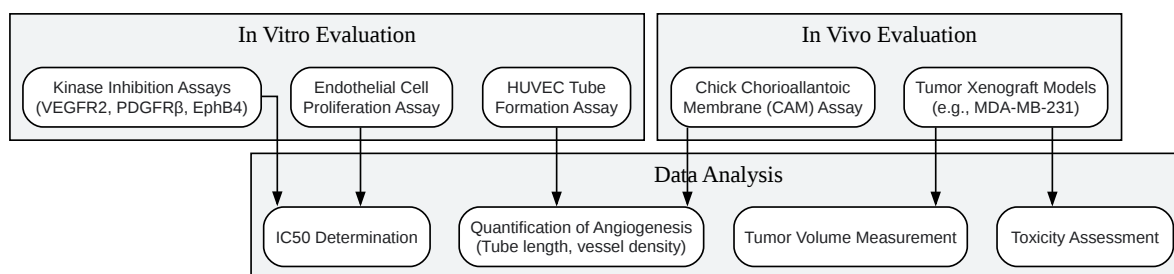


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Caption: **Ji-101** inhibits key angiogenic signaling pathways.

Experimental Workflows

The evaluation of **Ji-101**'s anti-angiogenic potential typically follows a multi-step process, beginning with in vitro assays to determine potency and mechanism, followed by in vivo models to assess efficacy.



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